

# An In-depth Technical Guide to the Spectroscopic Data of Strontium Malonate

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## Compound of Interest

Compound Name: *Strontium malonate*

Cat. No.: *B3062150*

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This technical guide provides a comprehensive overview of the spectroscopic data available for **strontium malonate**, with a focus on Fourier-Transform Infrared (FTIR) and Raman spectroscopy. The information presented herein is intended to support research and development activities where the characterization of this compound is essential.

## Introduction

**Strontium malonate** ( $\text{SrC}_3\text{H}_2\text{O}_4$ ) is a metal carboxylate that has garnered interest for its potential applications in various fields, including medicine. A thorough understanding of its structural and vibrational properties is crucial for its development and quality control. Spectroscopic techniques such as FTIR and Raman are powerful tools for elucidating the molecular structure and bonding within **strontium malonate**. This guide summarizes the key spectroscopic data and provides detailed experimental protocols for its characterization.

## Data Presentation

The following tables summarize the quantitative vibrational data for **strontium malonate** obtained from FTIR and Raman spectroscopy. The assignments are based on the literature, primarily from the spectroscopic characterization of gel-grown **strontium malonate** crystals.<sup>[1]</sup>

**Table 1: FTIR Spectroscopic Data for Strontium Malonate**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3425	Strong, Broad	$\nu(\text{O-H})$ of lattice water
2925	Weak	$\nu(\text{C-H})$
1595	Very Strong	$\nu_{\text{as}}(\text{COO}^-)$
1445	Strong	$\delta(\text{CH}_2)$
1411	Strong	$\nu_{\text{s}}(\text{COO}^-)$
1215	Medium	$w(\text{CH}_2)$
955	Medium	$\nu(\text{C-C})$
865	Medium	$\rho(\text{COO}^-)$
775	Strong	$\delta(\text{COO}^-)$
665	Medium	$w(\text{COO}^-)$
615	Medium	$\nu(\text{Sr-O})$
565	Medium	$\pi(\text{COO}^-)$

Abbreviations:  $\nu$  - stretching;  $\delta$  - bending/scissoring;  $w$  - wagging;  $\rho$  - rocking;  $\pi$  - out-of-plane bending;  $\text{as}$  - asymmetric;  $\text{s}$  - symmetric.

**Table 2: FT-Raman Spectroscopic Data for Strontium Malonate**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
2985	Weak	$\nu_{as}(\text{CH}_2)$
2935	Weak	$\nu_s(\text{CH}_2)$
1598	Weak	$\nu_{as}(\text{COO}^-)$
1448	Very Strong	$\delta(\text{CH}_2)$
1415	Strong	$\nu_s(\text{COO}^-)$
1210	Weak	$w(\text{CH}_2)$
1055	Weak	$\rho(\text{CH}_2)$
960	Medium	$\nu(\text{C-C})$
870	Medium	$\nu(\text{C-C})$
780	Weak	$\delta(\text{COO}^-)$
620	Weak	$\nu(\text{Sr-O})$
570	Weak	$\pi(\text{COO}^-)$
410	Weak	Rocking of chelate ring
240	Medium	Torsion
150	Strong	Lattice Modes
90	Very Strong	Lattice Modes

Abbreviations:  $\nu$  - stretching;  $\delta$  - bending/scissoring;  $w$  - wagging;  $\rho$  - rocking;  $\pi$  - out-of-plane bending;  $as$  - asymmetric;  $s$  - symmetric.

## Nuclear Magnetic Resonance (NMR) Data

A comprehensive search of the available scientific literature did not yield any specific  $^1\text{H}$  or  $^{13}\text{C}$  NMR data for **strontium malonate**. This is likely due to the ionic nature and potential low solubility of the salt in common NMR solvents, making solution-state NMR challenging. Solid-state NMR could be an alternative for characterization, but no such data has been reported.

## Experimental Protocols

The following protocols are based on the successful synthesis and characterization of **strontium malonate** crystals as described in the literature.<sup>[1]</sup>

### Synthesis of Strontium Malonate Crystals (Gel Growth Method)

- Gel Preparation:
  - Prepare a stock solution of sodium metasilicate (SMS) with a specific gravity of 1.03 g/cm<sup>3</sup> in deionized water.
  - Mix the SMS solution with a 1 M solution of malonic acid to achieve a final pH of 6.5.
  - Pour the resulting solution into test tubes and allow it to set into a gel, which typically takes about 48 hours.
- Crystal Growth:
  - Once the gel has set, carefully add a 0.5 M solution of strontium chloride as the supernatant over the gel.
  - Seal the test tubes and leave them undisturbed at ambient temperature.
  - Crystals of **strontium malonate** will start to appear at the gel-supernatant interface over a period of several days to weeks.
- Harvesting and Cleaning:
  - Carefully remove the grown crystals from the test tubes.
  - Wash the crystals thoroughly with deionized water to remove any residual reactants and gel.
  - Dry the crystals at room temperature.

### FTIR Spectroscopy

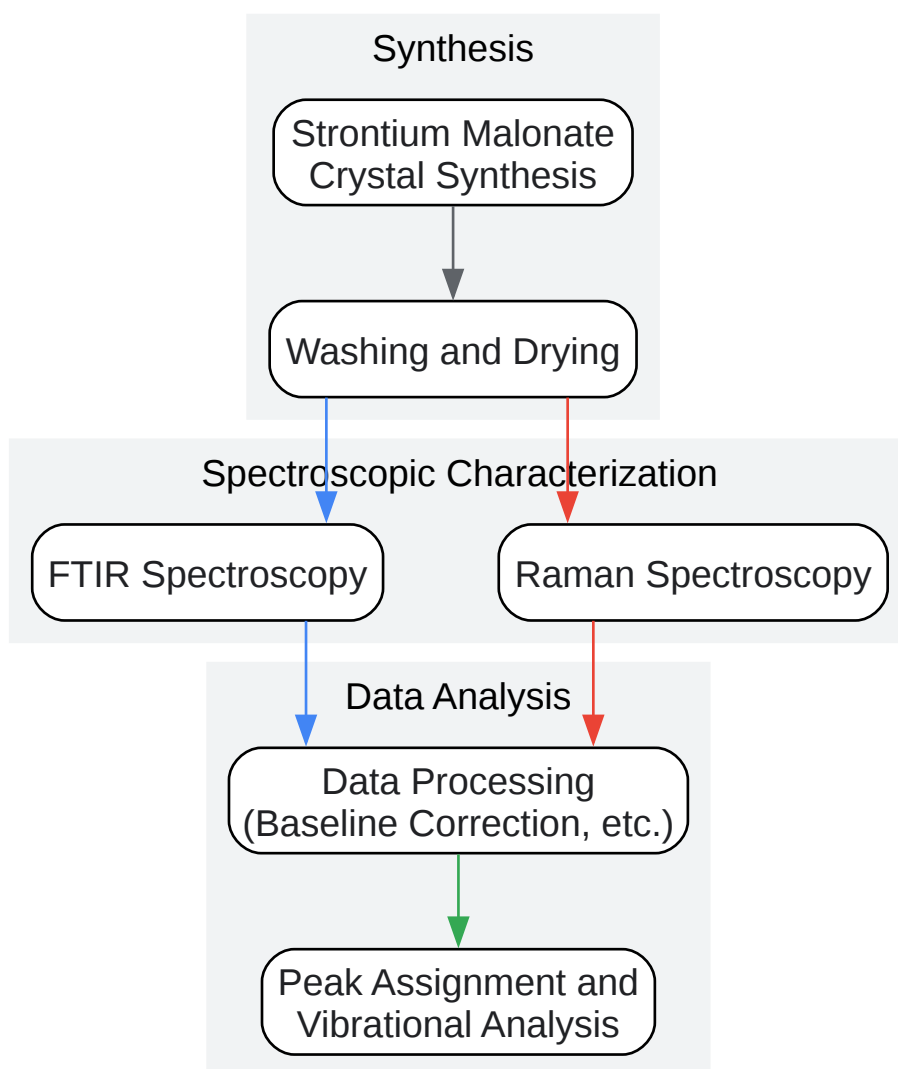
- Sample Preparation:
  - Grind a small amount of the dried **strontium malonate** crystals into a fine powder using an agate mortar and pestle.
  - Mix approximately 1-2 mg of the powdered sample with 100-200 mg of dry, spectroscopic grade potassium bromide (KBr).
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
  - Record the FTIR spectrum of the KBr pellet using a suitable FTIR spectrometer.
  - Typically, spectra are collected in the mid-IR range ( $4000\text{-}400\text{ cm}^{-1}$ ).
  - Acquire a background spectrum of a pure KBr pellet to subtract from the sample spectrum.
  - A resolution of  $4\text{ cm}^{-1}$  and an accumulation of 32 scans are common parameters.

## Raman Spectroscopy

- Sample Preparation:
  - Place a small amount of the crystalline **strontium malonate** powder into a sample holder (e.g., a capillary tube or a well on a microscope slide).
- Data Acquisition:
  - Use a Raman spectrometer equipped with a suitable laser excitation source (e.g., a Nd:YAG laser at 1064 nm for FT-Raman to minimize fluorescence).
  - Focus the laser beam onto the sample.
  - Collect the scattered Raman signal over a spectral range that covers the expected vibrational modes (e.g.,  $3500\text{-}50\text{ cm}^{-1}$ ).
  - Adjust the laser power and acquisition time to obtain a good signal-to-noise ratio without causing sample degradation.

## Visualizations

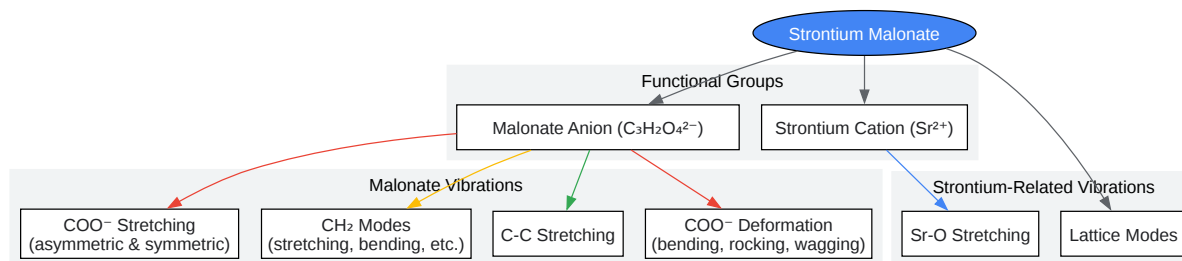
### Experimental Workflow for Spectroscopic Characterization



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Caption: Experimental workflow for the synthesis and spectroscopic characterization of strontium malonate.

## Logical Relationship of Vibrational Modes



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Caption: Logical relationship of observed vibrational modes in **strontium malonate**.

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## References

- 1. researchgate.net [researchgate.net]
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